Application Notes and Protocols for the Dissolution and Use of PRIMA-1

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Compound of Interest	
Compound Name:	*PRIMA-1*
CAS No.:	*5608-24-2*
Cat. No.:	*B1678101*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PRIMA-1 (p53-Reactivation and Induction of Massive Apoptosis-1) is a pivotal small molecule in cancer research, known for its ability to restore the tumor-suppressive function of mutated p53 protein.[1][2][3] The mutant p53 protein is a common feature in over half of all human cancers, making **PRIMA-1** and its analogs, such as APR-246 (**PRIMA-1**MET), promising therapeutic agents.[4][5] Proper dissolution and handling of **PRIMA-1** are critical for ensuring its stability, bioavailability, and the reproducibility of experimental results.

This document provides detailed protocols for the dissolution, storage, and application of **PRIMA-1** for both in vitro and in vivo experiments, based on established methodologies.

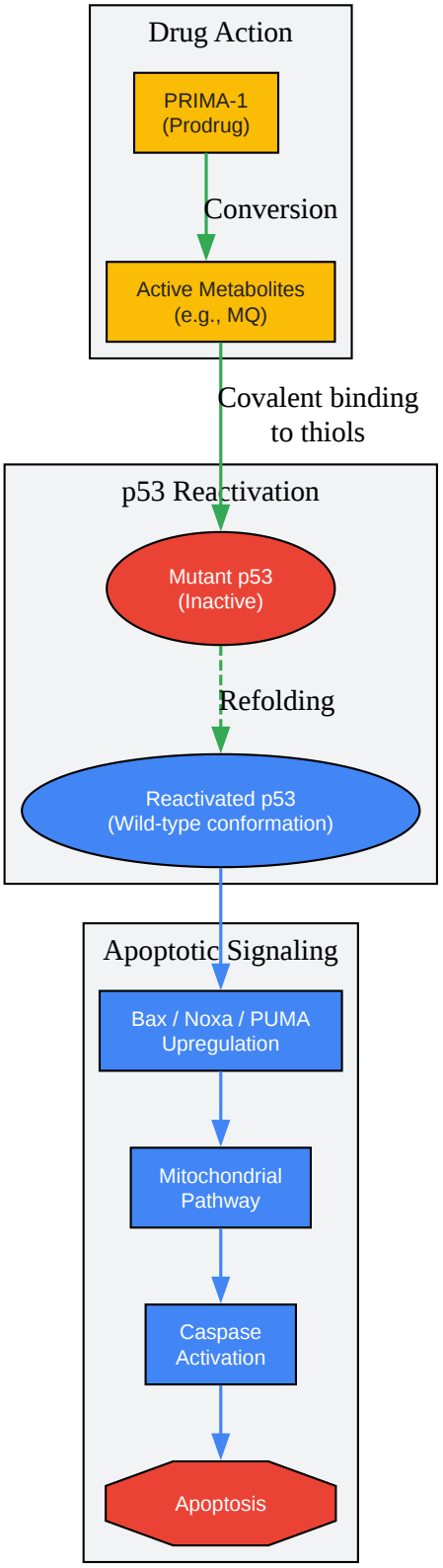
Mechanism of Action: p53 Reactivation

PRIMA-1 is a prodrug that converts to active compounds, such as methylene quinuclidinone (MQ), which covalently bind to thiol groups within the core domain of mutant p53.[5][6] This modification is believed to induce a conformational change in the mutant protein, restoring its

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wild-type, tumor-suppressing functions.[5] The reactivated p53 can then transactivate its target genes, including pro-apoptotic proteins like PUMA, Noxa, and Bax, ultimately leading to the induction of apoptosis in cancer cells.[4][7]

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Figure 1. PRIMA-1 Mechanism of Action.

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Solubility and Stock Solution Preparation

PRIMA-1 is soluble in a variety of solvents. Dimethyl sulfoxide (DMSO) is the most common solvent for preparing high-concentration stock solutions for in vitro use. For in vivo studies, specific formulations with co-solvents are required.

3.1. Solubility Data

The solubility of **PRIMA-1** can vary slightly between batches. It is crucial to use fresh, anhydrous solvents, as hygroscopic DMSO, in particular, can reduce the solubility of the compound.[6][8]

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	>19.9 to 50 mg/mL[8][9]	>107 to 270 mM	The most common solvent for stock solutions. Use fresh, anhydrous DMSO.[6][8]
Water	37 to >104 mg/mL[6][9]	~200 to >560 mM	Sonication may be required to achieve higher concentrations.[8]
Ethanol	10 to >102 mg/mL[9][10]	~54 to >550 mM	Sonication may aid dissolution.[9]
PBS (pH 7.2)	~50 mg/mL[10]	~270 mM	Suitable for some in vivo preparations.[10][11]
DMF	~30 mg/mL[10]	~162 mM	N,N-Dimethylformamide.

3.2. Protocol: Preparation of **PRIMA-1** Stock Solution (10-50 mM in DMSO)

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This protocol describes the preparation of a concentrated stock solution, which can be aliquoted and stored for later use.

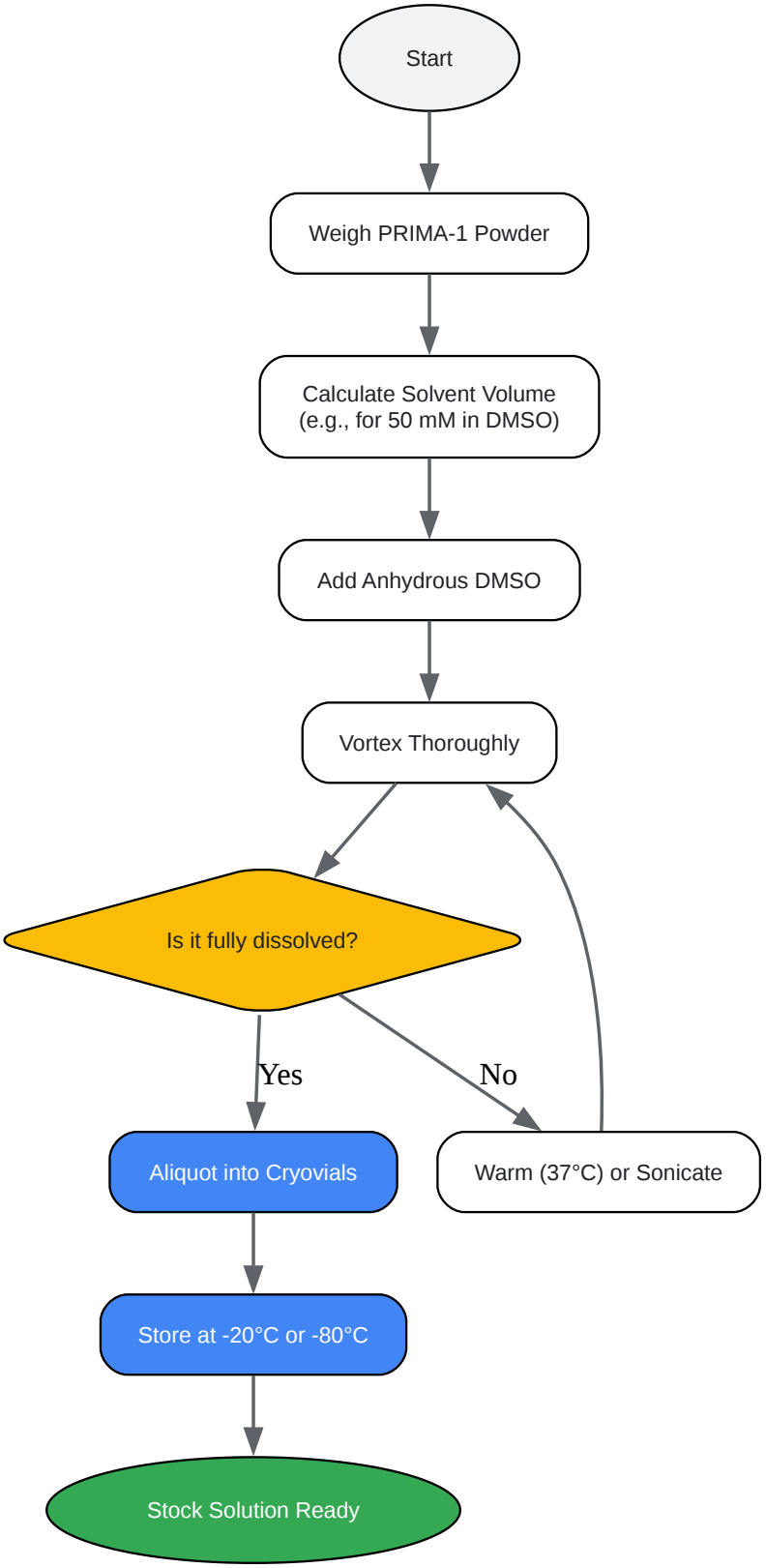
Materials:

- **PRIMA-1** powder (MW: 185.22 g/mol)
- Anhydrous (molecular biology grade) DMSO
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Optional: Water bath or ultrasonic bath

Procedure:

- Pre-handling: Before opening, briefly centrifuge the vial of lyophilized **PRIMA-1** powder to ensure all contents are at the bottom.
- Calculation: Determine the required volume of DMSO. For a 10 mM stock solution, add 5.399 mL of DMSO per 10 mg of **PRIMA-1**. For a 50 mM stock, add 1.08 mL per 10 mg.
  - Volume (mL) = [Mass (mg) / 185.22 (g/mol)] / Concentration (mol/L)
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the **PRIMA-1** powder.
- Mixing: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- Aiding Dissolution (if necessary): If full dissolution is difficult, warm the solution in a 37°C water bath for 5-10 minutes and/or place it in an ultrasonic bath for a few minutes.[9] Vortex again to ensure homogeneity.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for several months or at -80°C for up to a year.[6][8][9]

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Figure 2. Workflow for **PRIMA-1** Stock Solution Preparation.

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Experimental Protocols

4.1. In Vitro Application Protocol

For cell-based assays, **PRIMA-1** is typically used at concentrations ranging from 25 µM to 100 µM, with incubation times of 12 to 72 hours.[6][12]

Procedure: Preparing a Working Solution for Cell Culture

- Thaw a frozen aliquot of the **PRIMA-1** DMSO stock solution at room temperature.
- Vortex the stock solution gently to ensure it is homogeneous.
- Dilute the stock solution directly into pre-warmed cell culture medium to achieve the desired final concentration.
    - Example: To make 10 mL of medium with a final **PRIMA-1** concentration of 50 µM from a 50 mM stock solution, add 10 µL of the stock solution to 10 mL of medium (a 1:1000 dilution).
- Important: Prepare a vehicle control using an equivalent amount of DMSO in the culture medium to account for any solvent effects. The final DMSO concentration should typically be kept below 0.5%.
- Mix the medium well and immediately add it to the cells. Due to the limited stability of **PRIMA-1** in aqueous solutions (half-life of ~41 hours in PBS at 37°C), it is recommended to use the working solution shortly after preparation.[13]

4.2. In Vivo Application Protocols

For animal studies, **PRIMA-1** requires specific formulations to ensure solubility and bioavailability. Administration is often performed via intravenous (i.v.) or intraperitoneal (i.p.) injection, with dosages ranging from 1 to 100 mg/kg.[6][11][14]

Protocol 4.2.1: Formulation for Intravenous (i.v.) Injection[6][8][12]

This formulation uses a combination of co-solvents to keep **PRIMA-1** in solution.

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Vehicle Composition:

- 5-10% DMSO
- 40% PEG300
- 5% Tween-80
- 45-50% ddH_2O or Saline

Procedure:

- Prepare a concentrated stock of **PRIMA-1** in DMSO (e.g., 37 mg/mL).[6]
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add the PEG300 and mix until the solution is clear.
- Add the Tween-80 and mix until the solution is clear.
- Finally, add the ddH_2O or saline to reach the final volume and mix thoroughly.
- Example for a 1 mL final solution: Add 50 µL of a 37 mg/mL **PRIMA-1**/DMSO stock to 400 µL of PEG300. Mix well. Add 50 µL of Tween-80, mix well. Add 500 µL of ddH_2O. This results in a final **PRIMA-1** concentration of 1.85 mg/mL.[12]
- The final solution should be clear. Use immediately for optimal results.[6][12]

Protocol 4.2.2: Formulation for Intraperitoneal (i.p.) Injection[11]

A simpler formulation using PBS has also been reported for i.p. administration.

Vehicle Composition:

- Phosphate-Buffered Saline (PBS)

Procedure:

- Weigh the required amount of **PRIMA-1** powder for the desired dosage (e.g., 50 mg/kg).

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- Dissolve the powder directly in sterile PBS.
- Administer daily via intraperitoneal injection.[11]
- As with all solutions, prepare fresh daily or as needed.

Stability and Storage Summary

Form	Solvent/Condition	Storage Temperature	Stability/Duration
Powder	Solid	-20°C	Up to 3 years[8]
Solid	4°C	Up to 2 years[8]	
Stock Solution	DMSO	-80°C	Up to 1-2 years[6][8]
DMSO	-20°C	Several months to 1 year[6][8][9]	
Working Solution	Aqueous Media/PBS	37°C	Limited; use immediately. Half-life ~41 hours.[13]

Note: Long-term storage of diluted aqueous solutions is not recommended due to the conversion of **PRIMA-1** to its degradation products.[9][13] Avoid repeated freeze-thaw cycles of stock solutions.[6]

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References

- 1. apexbt.com [apexbt.com]
- 2. spandidos-publications.com [spandidos-publications.com]

- 3. PRIMA-1, a mutant p53 reactivator, induces apoptosis and enhances chemotherapeutic cytotoxicity in pancreatic cancer cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. PRIMA-1met (APR-246) inhibits growth of colorectal cancer cells with different p53 status through distinct mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. selleckchem.com [selleckchem.com]
- 7. bio-techne.com [bio-techne.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. apexbt.com [apexbt.com]
- 10. caymanchem.com [caymanchem.com]
- 11. PRIMA-1 induces p53-mediated apoptosis by upregulating Noxa in esophageal squamous cell carcinoma with TP53 missense mutation - PMC [pmc.ncbi.nlm.nih.gov]
- 12. selleckchem.com [selleckchem.com]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]

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